

Technical Guide: Stability & Storage of 2-(2-Bromophenyl)propanal

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Compound of Interest

Compound Name: 2-(2-bromophenyl)propanal

CAS No.: 212626-88-5

Cat. No.: B6145826

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Executive Summary & Chemical Identity

2-(2-bromophenyl)propanal is a sensitive

-aryl aldehyde intermediate. Its structural integrity is compromised primarily by aerobic oxidation and base-catalyzed racemization. Unlike simple aliphatic aldehydes, the benzylic

-proton is significantly acidified by the adjacent aryl ring, increasing susceptibility to enolization. Furthermore, the ortho-bromo substituent introduces steric strain and electronic effects that can accelerate degradation pathways under improper storage.

Physicochemical Profile[1][2][3][4][5][6]

Property	Data / Characteristic
CAS Number	212626-88-5
Molecular Formula	
Molecular Weight	227.09 g/mol
Physical State	Colorless to pale yellow liquid (typically)
Boiling Point	High (>250°C atm); Purify via vacuum distillation or chromatography
Solubility	Soluble in DCM, THF, EtOAc; Insoluble in water
Primary Reactivity	Nucleophilic addition, Oxidation, -Deprotonation

Degradation Mechanisms: The "Why" Behind the Protocol

To effectively store this compound, one must understand the specific molecular failure modes.

A. Autoxidation (The Primary Threat)

Like most aldehydes, **2-(2-bromophenyl)propanal** undergoes radical-chain autoxidation upon exposure to air. The benzylic C-H bond (at the aldehyde position) is relatively weak.

- Mechanism: Initiation generates an acyl radical, which reacts with

to form a peracid intermediate. This peracid reacts with another equivalent of aldehyde to yield two equivalents of 2-(2-bromophenyl)propionic acid.
- Visual Indicator: The liquid becomes viscous and develops white solid precipitates (the carboxylic acid) or turns yellow/brown.

B. Racemization (Stereochemical Instability)

If the compound is used as a chiral intermediate, the

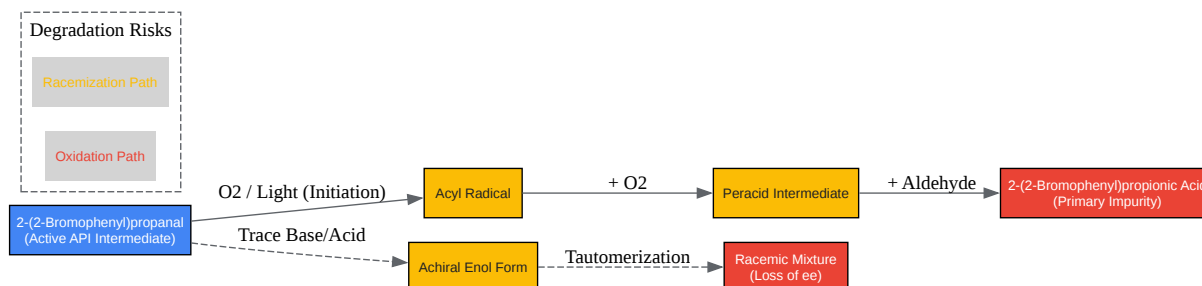
-proton is the critical vulnerability.

- Mechanism: The aryl ring stabilizes the enol/enolate form. Trace basic impurities (from glass surfaces or workup) or even trace acids can catalyze the reversible conversion to the achiral enol, destroying optical purity.
- Impact: Loss of enantiomeric excess () without changing chemical purity.

C. Photolytic Dehalogenation

While less rapid than oxidation, aryl bromides are susceptible to homolytic C-Br bond cleavage under UV light, leading to radical byproducts and debrominated impurities.

Visualizing the Degradation Pathways



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Figure 1: Mechanistic pathways for the degradation of **2-(2-bromophenyl)propanal**. Oxidation leads to chemical impurity (Acid), while enolization leads to stereochemical loss.

Storage & Handling Protocols

This protocol is designed to mitigate the risks identified above. It is a self-validating system: if the material changes color or physical state, the protocol has been breached.

A. Storage Conditions (The "Gold Standard")

Parameter	Specification	Rationale
Temperature	-20°C (Preferred) 2-8°C (Acceptable < 1 month)	Slows radical initiation kinetics and enolization rates.
Atmosphere	Argon or Nitrogen (Blanketed)	Eliminates required for autoxidation. Argon is heavier than air and provides a better barrier.
Container	Amber Glass Vial with Teflon-lined cap	Blocks UV light (prevents C-Br homolysis). Teflon prevents leaching of plasticizers or basic impurities from rubber septa.
Desiccant	Store vial inside a secondary jar with Drierite	Prevents hydrolysis of trace impurities or hydrate formation.

B. Handling Workflow

- **Equilibration:** Allow the frozen vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture, which accelerates degradation.
- **Inert Sampling:** If possible, sample under a positive pressure of nitrogen. If not, purge the headspace with nitrogen immediately after use.
- **Re-sealing:** Parafilm is insufficient for long-term storage of volatile aldehydes. Use a screw cap with a fresh septum or a glass stopper with a joint clip.

C. Long-Term Stabilization Strategy

If the aldehyde must be stored for >6 months, convert it to a dimethyl acetal or dithioacetal.

- **Why?** Acetals are chemically robust against oxidation and racemization.

- Recovery: The aldehyde can be regenerated quantitatively using mild aqueous acid (e.g., dilute HCl in THF) when needed.

Quality Control & Troubleshooting

Before using valuable intermediate in a synthesis, validate its purity.

QC Checklist

- Appearance: Clear liquid. Yellowing indicates oxidation; Solids indicate acid formation.
- ¹H NMR (CDCl₃):
 - Aldehyde Peak: Distinct doublet/singlet around 9.5–10.0 ppm.
 - Impurity Check: Look for a broad singlet at 10–12 ppm (Carboxylic acid - OH).
 - Integration: Ratio of aldehyde proton to aromatic protons should be 1:4.
- TLC (Thin Layer Chromatography):
 - Aldehydes typically run faster than their corresponding acids on silica.
 - Stain with 2,4-DNP (Dinitrophenylhydrazine) -> Orange/Red spot confirms aldehyde.

Purification of Degraded Material

If the compound has partially oxidized (contains <10% acid):

- Dissolve in Diethyl Ether or DCM.
- Wash rapidly with cold saturated (removes the acid).
- Dry over

and concentrate.

- Distill (Kugelrohr/Vacuum) if high purity is required.

Safety & Toxicology (SDS Summary)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Measures: Wear nitrile gloves and safety goggles. Work in a fume hood. Aldehydes are potential sensitizers; avoid inhalation of vapors.

References

- BenchChem.**2-(2-Bromophenyl)propanal** | CAS 212626-88-5. Retrieved from
- National Center for Biotechnology Information.PubChem Compound Summary for CID 10774934, **2-(2-Bromophenyl)propanal**. Retrieved from
- Sigma-Aldrich.Propionaldehyde Properties & Stability Data (Analogous Class). Retrieved from
- European Chemicals Agency (ECHA).Registration Dossier: **2-(2-bromophenyl)propanal**.^[1] Retrieved from
- ChemicalBull.Hydratropic Aldehyde Stability Guidelines. Retrieved from

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Sources

- [1. ECHA CHEM \[chem.echa.europa.eu\]](https://chem.echa.europa.eu/)
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